

# Diethylaluminium cyanide MSDS information

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## Compound of Interest

Compound Name: Diethylaluminium cyanide

Cat. No.: B1591682

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## Substance Identification and Properties

**Diethylaluminium cyanide**, often referred to as Nagata's Reagent, is an organoaluminium compound used in organic synthesis, particularly for the hydrocyanation of  $\alpha,\beta$ -unsaturated ketones.<sup>[1]</sup> It is typically handled as a solution in an organic solvent like toluene.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties

Property	Value	Source
Chemical Formula	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> AlCN	[1][2]
Molecular Weight	111.12 g/mol	[2][3]
Appearance	Colorless to dark brown, clear liquid (as a solution)	[1]
CAS Number	5804-85-3	[1][2]
Density	0.870 g/cm <sup>3</sup> (solution); 0.864 g/mL at 25 °C (1.0 M in toluene)[1][2]	
Boiling Point	162 °C at 0.02 mmHg	[1]
Flash Point	7 °C (44.6 °F) - closed cup (for 1.0 M solution in toluene)	[4]
Solubility	Reacts violently with water.[5] [6] Soluble in benzene, toluene, hexane, and isopropyl ether.[1][7]	

## Hazards Identification

**Diethylaluminium cyanide** is a highly hazardous substance. The GHS classification indicates it is fatal if swallowed, inhaled, or in contact with skin.[3][8] It is also highly flammable and very toxic to aquatic life.[5] The material is typically supplied as a solution in toluene, which contributes to the overall hazard profile.

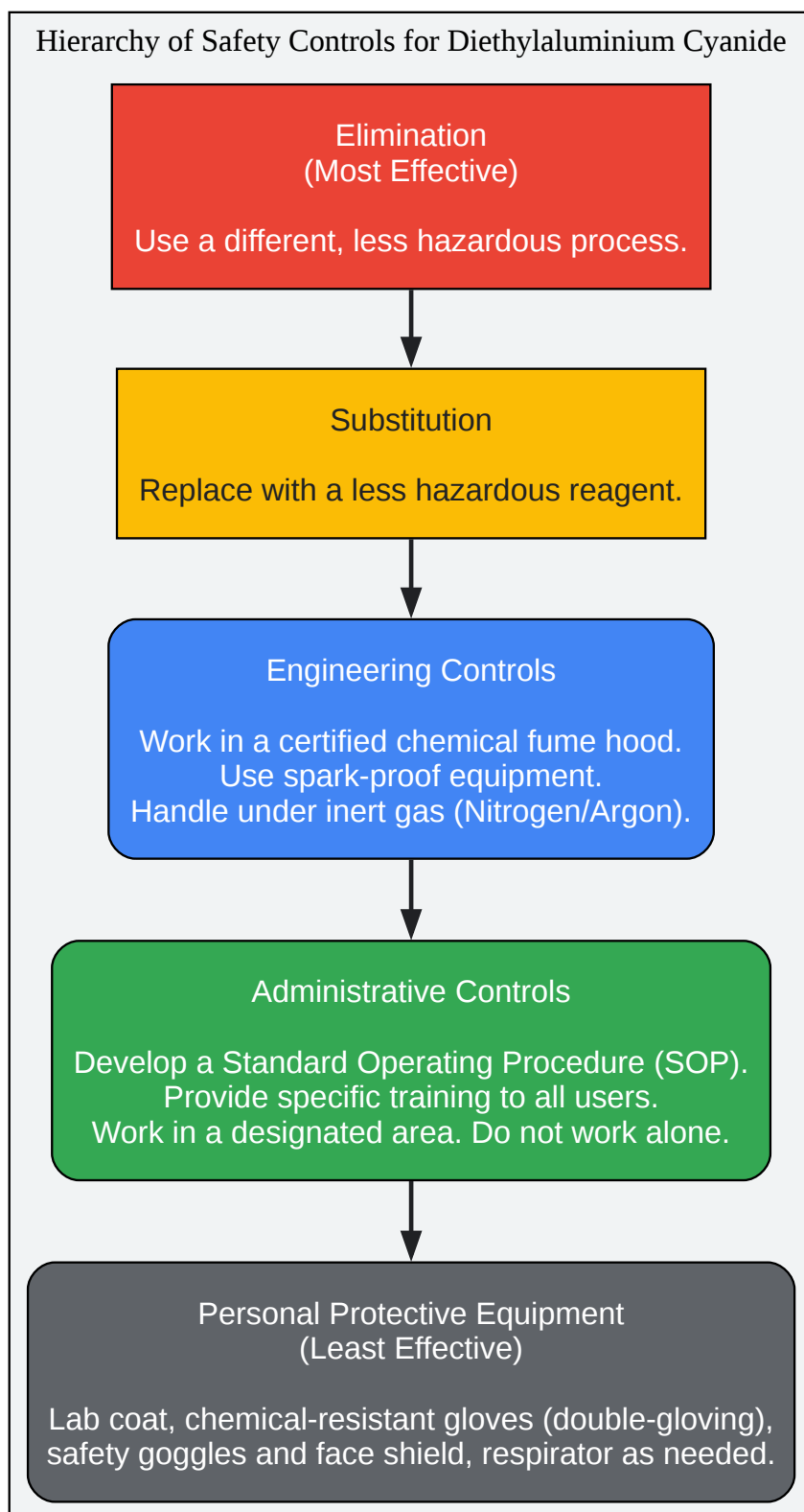
Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor.
Acute Toxicity, Oral	2	H300: Fatal if swallowed.[3]
Acute Toxicity, Inhalation	2	H330: Fatal if inhaled.[3]
Acute Toxicity, Dermal	2 or 3	H310/H311: Fatal/Toxic in contact with skin.[3]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways.
Skin Irritation	2	H315: Causes skin irritation.
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child.
STOT, Repeated Exposure	2	H373: May cause damage to organs through prolonged or repeated exposure.
Hazardous to the Aquatic Environment, Acute	1	H400/H410: Very toxic to aquatic life with long lasting effects.[5]

This table represents a summary of classifications. Always refer to the specific Safety Data Sheet (SDS) for the product in use.

## Safe Handling and Emergency Procedures

Proper handling of **diethylaluminium cyanide** is critical to ensure personnel safety. A logical approach following the hierarchy of controls should be implemented.



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Caption: Hierarchy of controls for managing risks associated with **diethylaluminium cyanide**.

## Precautions for Safe Handling

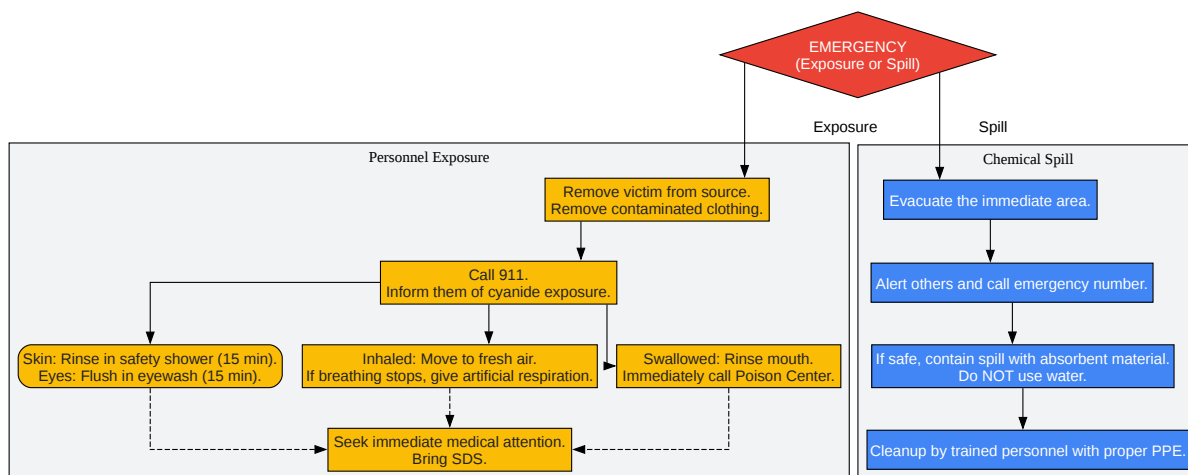
- **Engineering Controls:** All work must be conducted in a certified chemical fume hood.[9] Use explosion-proof equipment and provide adequate ventilation.[10] The substance is air and water sensitive and must be handled and stored under an inert gas like nitrogen or argon.[6][10]
- **Administrative Controls:** Develop and follow a detailed Standard Operating Procedure (SOP) for any experiment involving this reagent.[10] Do not work alone.[9] Keep away from heat, sparks, open flames, and other ignition sources.[10] Ground/bond container and receiving equipment to prevent static discharge.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, chemical-resistant gloves (double gloving is recommended), and safety goggles.[9][10] A face shield may be necessary where there is a splash hazard.[9] If exposure limits may be exceeded, a respirator is required.[10]

## Storage Requirements

Store in a cool, dry, and well-ventilated area in a tightly closed container.[10] Containers should be kept upright to prevent leakage.[10] Store under an inert atmosphere and away from incompatible materials such as water, acids, and strong oxidizing agents.[6][10] The storage area should be a locked, flammables-designated area accessible only to authorized personnel.

## Emergency Response

In the event of an exposure or spill, immediate and correct action is crucial.



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Caption: Logical workflow for responding to **diethylaluminium cyanide** emergencies.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. If breathing stops, provide artificial respiration. Immediately call a POISON CENTER or doctor.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Call a physician immediately. <a href="#">[6]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call an ophthalmologist. <a href="#">[6]</a>
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. <a href="#">[6]</a>

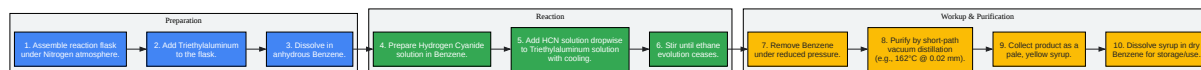
## Experimental Protocols

The following is a summary of the experimental procedure for the synthesis of **diethylaluminium cyanide**, as described in Organic Syntheses.[\[7\]](#)

Caution: This preparation involves highly hazardous materials, including pyrophoric triethylaluminum and carcinogenic benzene. It must be conducted by trained personnel in a well-ventilated chemical fume hood with appropriate PPE.[\[7\]](#)

## Synthesis of Diethylaluminium Cyanide

The synthesis involves the reaction of triethylaluminum with hydrogen cyanide.



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Caption: Experimental workflow for the synthesis of **diethylaluminium cyanide**.

#### Methodology:

- Apparatus Setup: A 500-mL round-bottomed flask is fitted with a vacuum take-off and placed under a nitrogen atmosphere.[7]
- Addition of Triethylaluminum: Approximately 0.40 mole of triethylaluminum is transferred to the reaction flask under nitrogen.[7]
- Dissolution: The triethylaluminum is dissolved in 150 mL of anhydrous benzene.[7]
- Preparation of Hydrogen Cyanide Solution: A solution of 0.441 mole of hydrogen cyanide in 100 mL of anhydrous benzene is prepared in a pressure-equalizing dropping funnel.[7]
- Reaction: The hydrogen cyanide solution is added dropwise to the stirred and cooled triethylaluminum solution over approximately 2 hours. The reaction evolves ethane gas.[7]
- Completion: The reaction is complete when the evolution of ethane slows significantly.[7]
- Solvent Removal: The benzene solvent is removed using a rotary evaporator.[7]
- Purification: The resulting residue is purified via short-path vacuum distillation. **Diethylaluminium cyanide** distills at approximately 162°C at 0.02 mm pressure.[7]
- Collection: The product is collected as a viscous, pale yellow syrup. The yield is typically 60-80%.[7]



- **Storage Solution:** For use, the purified syrup is dissolved in a known volume of dry benzene to create a stock solution.[7]

## Toxicological Information

**Diethylaluminium cyanide** is highly toxic due to both the organoaluminium and cyanide components.[5]

Table 4: Toxicological Data Summary

Effect	Description
Acute Toxicity	Fatal if swallowed, inhaled, or absorbed through the skin.[5] Causes irritation to the skin, eyes, gastrointestinal tract, and respiratory tract.[10]
Systemic Effects	Vapors may cause drowsiness and dizziness. [10] May cause damage to the central nervous system through prolonged or repeated exposure.
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.[10] Teratogenic effects have been observed in experimental animals.[6]
Hydrolysis Hazard	Reacts violently with water and acids to release highly toxic and flammable hydrogen cyanide gas.[5][10]

For any actual or suspected exposure to cyanide, immediate medical attention is imperative.[9] Antidotes may be administered by trained medical professionals.[11]

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